

Application Note: Strategic Utilization of 2-Methyloxolane-2-carbohydrazide in Drug Discovery

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Compound of Interest

Compound Name: 2-Methyloxolane-2-carbohydrazide

CAS No.: 1345840-81-4

Cat. No.: B3377766

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Executive Summary

This guide details the application of **2-Methyloxolane-2-carbohydrazide** (CAS: 1345840-81-4) as a high-value scaffold in modern drug discovery. Unlike traditional "flat" heteroaromatic building blocks, this scaffold introduces a critical quaternary stereocenter (

-hybridized) at the 2-position. This structural feature offers three distinct advantages:

- **Metabolic Stability:** The 2-methyl group blocks potential oxidative metabolism at the -position of the ether ring.
- **3D-Complexity:** It increases the fraction of carbons (), a metric directly correlated with improved clinical success and solubility ("Escape from Flatland").

- Versatile Reactivity: The carbonylhydrazone moiety serves as a "warhead" for generating diverse heterocycles (1,3,4-oxadiazoles, 1,2,4-triazoles) or stable linkers (hydrazones).

Chemical Rationale & Structural Logic

The "Escape from Flatland"

Traditional drug design often relies on planar aromatic rings (furans, thiophenes), which can suffer from poor solubility and non-specific binding. **2-Methyloxolane-2-carbohydrazone** introduces a non-planar tetrahydrofuran (oxolane) ring constrained by a quaternary center.

Feature	Traditional Scaffold (Furan-2-carbohydrazone)	2-Methyloxolane-2-carbohydrazone	Impact
Geometry	Planar (2D)	Tetrahedral/Puckered (3D)	Improved target selectivity
Metabolic Site	-proton susceptible to oxidation	Quaternary C-Me blocks -oxidation	Extended half-life ()
Solubility	Low (stacking interactions)	High (disrupted stacking)	Better oral bioavailability
Chirality	Achiral	Chiral (Enantiomers available)	Specific binding pocket fit

The Carbohydrazone Vector

The hydrazide group (

) is a distinct nucleophile. Unlike simple amines, the

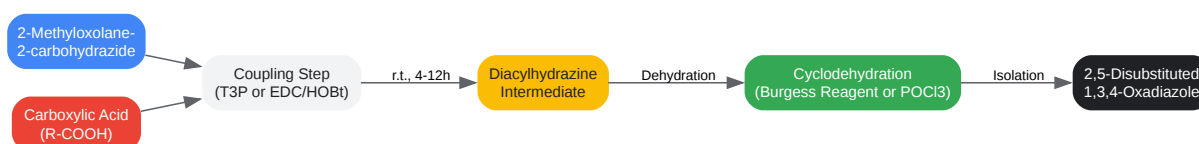
-effect makes the terminal nitrogen highly reactive toward electrophiles (aldehydes, isothiocyanates, activated esters), allowing for rapid library generation under mild conditions.

Experimental Protocols

Protocol A: Synthesis of 1,3,4-Oxadiazole Peptidomimetics

Context: The 1,3,4-oxadiazole ring is a stable bioisostere for amide bonds in peptides, improving proteolytic stability.

Workflow Diagram:



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Caption: Step-wise construction of the 1,3,4-oxadiazole core from the hydrazide scaffold.

Detailed Methodology:

- Coupling (Diacylhydrazine Formation):
 - Dissolve the carboxylic acid partner (1.0 equiv) in anhydrous DMF.
 - Add DIPEA (3.0 equiv) and T3P (Propylphosphonic anhydride, 50% in EtOAc, 1.5 equiv). Stir for 10 min.
 - Add **2-Methyloxolane-2-carbohydrazide** (1.0 equiv).^[1]
 - Stir at room temperature for 4–12 hours.
 - Checkpoint: Monitor via LC-MS for the $[M+H]^+$ peak corresponding to the diacylhydrazine.
 - Workup: Dilute with EtOAc, wash with sat. and brine. Dry over and concentrate.

- Cyclodehydration (The Burgess Method - Mild):
 - Note: Use this for substrates sensitive to harsh acids.
 - Dissolve the crude diacylhydrazine in anhydrous THF (0.1 M).
 - Add Burgess reagent (methoxycarbonylsulfamoyl triethylammonium hydroxide, 2.0 equiv).
 - Heat via microwave irradiation at 100°C for 15–30 minutes.
 - Validation: The disappearance of the acyclic intermediate and formation of the oxadiazole (mass -18 Da from intermediate) confirms cyclization.
- Cyclodehydration (The Method - Robust):
 - Note: Use for robust substrates requiring scale-up.
 - Dissolve diacylhydrazine in
(excess, acts as solvent).
 - Reflux at 80–100°C for 2–4 hours.
 - Safety: Quench carefully by adding the reaction mixture dropwise onto crushed ice/ammonia.

Protocol B: Fragment-Based Screening via Hydrazone Formation

Context: Hydrazones serve as reversible covalent probes or stable linkers to explore chemical space around the oxolane core.

Methodology:

- Library Preparation: Prepare a 10 mM stock solution of **2-Methyloxolane-2-carbohydrazide** in DMSO.

- Array Synthesis: In a 96-well plate, dispense 10 μL of scaffold stock (1 equiv) into wells containing diverse aldehydes (1.1 equiv) in Ethanol (190 μL).
- Catalysis: Add 1 μL of glacial acetic acid (catalytic) to each well.
- Incubation: Shake at room temperature for 12 hours.
- Direct Analysis: Analyze directly via LC-MS. The hydrazone formation is generally quantitative.
 - Reduction (Optional): To freeze the library as stable amines, add (2 equiv) directly to the wells and incubate for 4 hours.

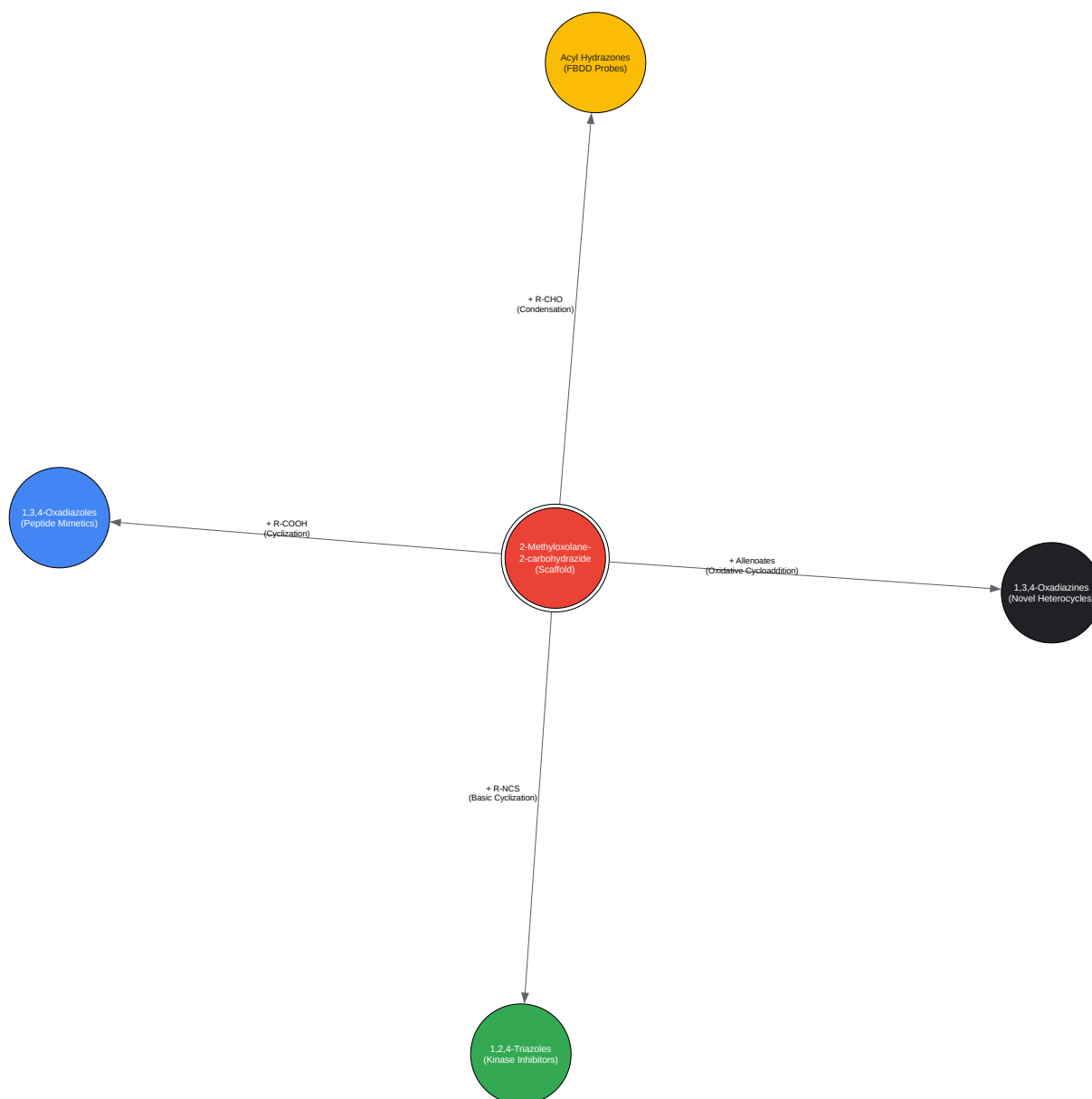
Protocol C: Synthesis of 1,2,4-Triazoles (Bioisosteres of Esters)

Context: Triazoles offer different hydrogen-bond acceptor profiles compared to oxadiazoles.

- Thiosemicarbazide Formation:
 - React **2-Methyloxolane-2-carbohydrazide** with an isothiocyanate () in Ethanol at reflux for 2 hours.
 - Precipitate the intermediate by cooling and adding water.
- Cyclization:
 - Resuspend the thiosemicarbazide in 2N NaOH solution.
 - Heat at 80°C for 4 hours.
 - Acidify with dilute HCl to precipitate the 1,2,4-triazole-3-thiol derivative.
 - Desulfurization (Optional): Treat with Raney Nickel or to remove the thiol group if a simple triazole is desired.

Strategic Application Map

The following diagram illustrates how this single scaffold diverges into multiple pharmacological classes.



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Caption: Divergent synthesis pathways from the central 2-methyloxolane scaffold.

Safety and Handling (Genotoxic Impurity Control)

When using hydrazide-containing scaffolds in drug development, strict control of hydrazine traces is required (ICH M7 guidelines).

- Detection: Use derivatization with benzaldehyde followed by HPLC to detect trace hydrazine.
- Quenching: Ensure all reactions are driven to completion. Unreacted hydrazide moieties can be scavenged using polymer-supported aldehydes (e.g., aldehyde Wang resin) post-reaction.

References

- Lovering, F., Bikker, J., & Humblet, C. (2009). Escape from Flatland: Increasing Saturation as an Approach to Improving Clinical Success. *Journal of Medicinal Chemistry*, 52(21), 6752–6756. [[Link](#)]
- Bostrom, J., Hogner, A., Llinas, A., Wellner, E., & Plowright, A. T. (2012). Oxadiazoles in Medicinal Chemistry. *Journal of Medicinal Chemistry*, 55(5), 1817–1830. [[Link](#)]
- Somogyi, L. (2015). Synthesis of 1,3,4-Oxadiazoles from Acyl Hydrazides. *Organic Chemistry Portal*. [[Link](#)]
- RSC Chemical Science. (2023). Convergent synthesis of 1,3,4-oxadiazoles from acyl hydrazides. Royal Society of Chemistry. [[Link](#)]
- Kim, J., et al. (2023). One-Pot Synthesis of 1,3,4-Oxadiazines from Acylhydrazides and Allenates.[2] *Molecules*, 28(9). [[Link](#)]

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Sources

- 1. [1345840-81-4|2-Methyloxolane-2-carbohydrazide|BLD Pharm \[bldpharm.com\]](#)

- [2. One-Pot Synthesis of 1,3,4-Oxadiazines from Acylhydrazides and Allenates | MDPI \[mdpi.com\]](#)
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